

Preparation of NMDG-Based Artificial Cerebrospinal Fluid (aCSF): Application Notes and Protocols

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Compound of Interest

Compound Name: *N-Methyl-D-glucamine*

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This document provides detailed application notes and protocols for the preparation and use of **N-methyl-D-glucamine** (NMDG)-based artificial cerebrospinal fluid (aCSF). NMDG-based aCSF is a neuroprotective solution increasingly utilized in neuroscience research, particularly for the preparation of acute brain slices from mature or sensitive nervous tissue.[1][2][3] Its formulation is designed to minimize excitotoxicity and cellular edema during the slicing procedure, thereby enhancing the viability and health of neurons for subsequent experimental applications such as electrophysiology and imaging.[1][2][4][5]

Rationale for NMDG-Based aCSF

The preparation of acute brain slices is a traumatic process that can lead to significant neuronal damage and death, especially in tissue from adult animals.[6] The primary neuroprotective strategy of NMDG-aCSF is the substitution of sodium ions (Na⁺) with NMDG, a larger, less permeable cation.[7][8] This substitution hyperpolarizes the neuronal resting membrane potential, reducing neuronal firing and minimizing excitotoxic damage.[8]

Additionally, NMDG-based solutions are typically characterized by:

- **Low Calcium (Ca²⁺) and High Magnesium (Mg²⁺) Concentrations:** This composition further reduces neuronal excitability and synaptic transmission, protecting against excitotoxicity.[6]

- Inclusion of HEPES: Provides stronger pH buffering to counteract edema.[4][6][7]
- Addition of Antioxidants and Energy Substrates: Components like sodium ascorbate, thiourea, and sodium pyruvate are included to combat oxidative stress and provide metabolic support to the tissue.[6]

Comparative Formulations of aCSF Solutions

Several variations of aCSF are utilized during the brain slice preparation procedure. The following table summarizes the compositions of NMDG-aCSF for slicing/perfusion, a HEPES-based holding solution, and a standard recording aCSF.

Component	NMDG-HEPES aCSF (Slicing/Perfusion)	HEPES Holding aCSF	Recording aCSF
NMDG	92-96 mM[4][9][10]	-	-
NaCl	-	87-92 mM[4][10]	119-126 mM[9][10]
KCl	2.5 mM[4][9][10]	2.5 mM[4][9][10]	2.5 mM[4][9][10]
NaH ₂ PO ₄	1.25 mM[4][9][10]	1.25 mM[4][9][10]	1.25 mM[4][9][10]
NaHCO ₃	25-30 mM[4][9][10]	25-30 mM[4][9][10]	24-26 mM[9][10]
HEPES	20 mM[4][9][10]	20 mM[4][9][10]	5 mM (optional)[4][10]
Glucose	25 mM[4][9][10]	25 mM[4][9][10]	10-12.5 mM[9][10]
Thiourea	2 mM[4][9][10]	2 mM[4][9][10]	-
Na-ascorbate	5 mM[4][9][10]	5 mM[4][9][10]	-
Na-pyruvate	3 mM[4][9][10]	3 mM[4][9][10]	-
CaCl ₂ ·2H ₂ O	0.5 mM[4][9]	2 mM[4][9]	2 mM[4][9]
MgSO ₄ ·7H ₂ O	10 mM[4][9]	2 mM[4][9]	1-2 mM[9][10]
pH	7.3-7.4[4][9]	7.3-7.4[4]	7.3-7.4[4]
Osmolality (mOsm/kg)	300-310[4][9]	300-310[9]	~300[10]

Experimental Protocols

Preparation of NMDG-HEPES aCSF (1 L)

This protocol is for the preparation of the slicing and perfusion solution.

Materials:

- **N-methyl-D-glucamine** (NMDG)
- Potassium chloride (KCl)
- Sodium phosphate monobasic (NaH_2PO_4)
- Sodium bicarbonate (NaHCO_3)
- HEPES
- D-glucose
- Thiourea
- Sodium L-ascorbate
- Sodium pyruvate
- Calcium chloride dihydrate ($\text{CaCl}_2 \cdot 2\text{H}_2\text{O}$)
- Magnesium sulfate heptahydrate ($\text{MgSO}_4 \cdot 7\text{H}_2\text{O}$)
- Hydrochloric acid (HCl), 5 M
- High-purity water (e.g., Milli-Q)
- pH meter and osmometer

Procedure:

- Add approximately 800 mL of high-purity water to a 1 L beaker.

- Add the following reagents in order, allowing each to dissolve completely before adding the next:
 - NMDG: 17.96 g (for 92 mM)
 - KCl: 0.186 g
 - NaH₂PO₄: 0.15 g
 - NaHCO₃: 2.52 g
 - HEPES: 4.77 g
 - D-glucose: 4.5 g
 - Thiourea: 0.152 g
 - Sodium L-ascorbate: 0.99 g
 - Sodium pyruvate: 0.33 g
- Continuously bubble the solution with carbogen (95% O₂ / 5% CO₂) for at least 15 minutes. [\[4\]](#)
- Adjust the pH to 7.3-7.4 with 5 M HCl. [\[4\]](#) This is a critical step and should be performed before the addition of divalent cations to prevent precipitation. [\[7\]](#)
- Add the divalent cations:
 - CaCl₂·2H₂O: 0.074 g
 - MgSO₄·7H₂O: 2.47 g
- Bring the final volume to 1 L with high-purity water.
- Measure the osmolality and adjust to 300-310 mOsm/kg if necessary. The amount of NMDG can be adjusted to fine-tune the osmolality. [\[10\]](#)
- Keep the solution on ice and continuously carbogenated until use. [\[4\]](#)

Protective Recovery and Na⁺ Spike-in Procedure

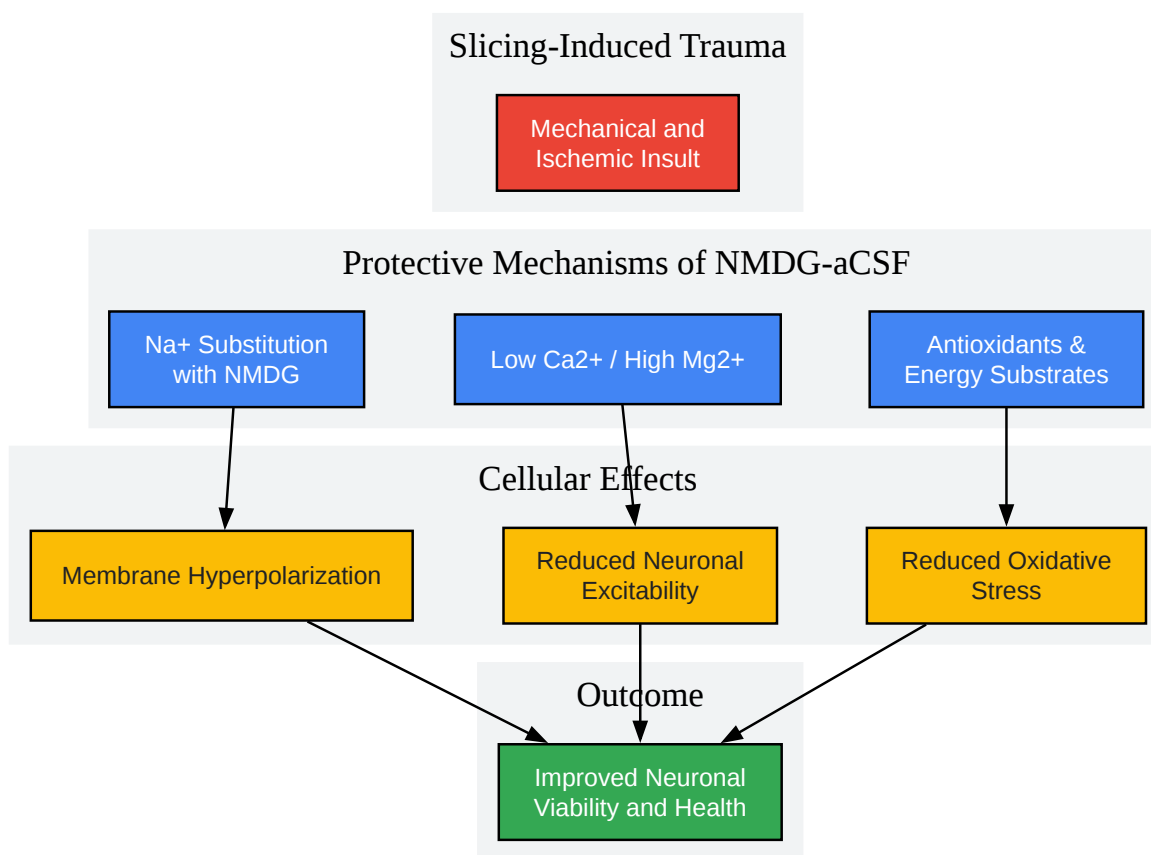
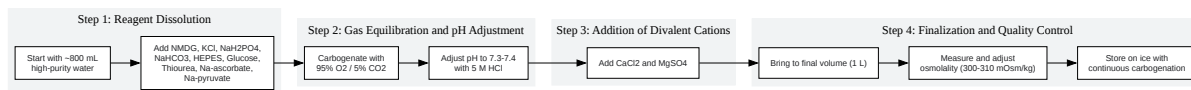
A key application of NMDG-aCSF is the "protective recovery" method, which involves an initial incubation of the brain slices in warm NMDG-aCSF followed by a gradual reintroduction of sodium.^{[4][6]}

Procedure:

- Initial Recovery: Immediately after slicing, transfer the brain slices to a chamber containing NMDG-HEPES aCSF pre-warmed to 32-34°C and continuously carbogenated.^[4]
- Na⁺ Spike-in: Gradually reintroduce sodium to the slices. This can be achieved by transferring the slices to a holding chamber with HEPES holding aCSF or by performing a stepwise "Na⁺ spike-in" where a concentrated NaCl solution is added to the NMDG-aCSF over a period of about 12 minutes.^{[4][6]}
- Long-term Holding: After the recovery period, transfer the slices to a holding chamber with carbogenated HEPES holding aCSF at room temperature for at least one hour before electrophysiological recording or imaging.^[4]

Visualizations

NMDG-aCSF Preparation Workflow



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References

- 1. providence.elsevierpure.com [providence.elsevierpure.com]
- 2. [PDF] Preparation of Acute Brain Slices Using an Optimized N-Methyl-D-glucamine Protective Recovery Method | Semantic Scholar [semanticscholar.org]
- 3. Preserving GABAergic interneurons in acute brain slices of mice using the N-methyl-D-glucamine-based artificial cerebrospinal fluid method - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Preparation of Acute Brain Slices Using an Optimized N-Methyl-D-glucamine Protective Recovery Method - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. scientifica.uk.com [scientifica.uk.com]
- 7. Acute brain slice methods for adult and aging animals: application of targeted patch clamping analysis and optogenetics - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. fenglaboratory.org [fenglaboratory.org]
- 10. Preparation of acute midbrain slices containing the superior colliculus and periaqueductal gray for patch-c... [protocols.io]
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